

Preparation of MOCac-PLGL(Dpa)AR Working Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MOCac-PLGL(Dpa)AR

Cat. No.: B12350661

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Introduction

MOCac-PLGL(Dpa)AR, also known as Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH₂, is a highly sensitive fluorogenic substrate utilized for the continuous assay of various matrix metalloproteinases (MMPs), including MMP-2, MMP-7, and MMP-9, as well as Cathepsins D and E.^{[1][2][3]} Its principle is based on fluorescence resonance energy transfer (FRET). The peptide sequence incorporates a fluorescent donor, (7-methoxycoumarin-4-yl)acetyl (MOCac or Mca), and a quenching acceptor, N-3-(2,4-dinitrophenyl)-L-2,3-diaminopropionyl (Dpa). In its intact state, the fluorescence of the MOCac group is quenched by the close proximity of the Dpa group. Upon enzymatic cleavage of the peptide bond between the glycine and leucine residues, the fluorophore and quencher are separated, leading to a quantifiable increase in fluorescence intensity. This document provides detailed protocols for the preparation of **MOCac-PLGL(Dpa)AR** working solutions and summarizes key quantitative data.

Chemical and Physical Properties

A summary of the key properties of **MOCac-PLGL(Dpa)AR** is presented in the table below.

Property	Value	Source
Full Chemical Name	Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH2	
Synonyms	MOCaC-PLGL(Dpa)AR, MMP-2/MMP-7 Fluorogenic Substrate	
Molecular Weight	~1093.15 g/mol	
Excitation Maximum (Ex)	328 nm	
Emission Maximum (Em)	393 - 420 nm	
Formulation	Typically a lyophilized powder	
Purity	≥95% to ≥98%	

Experimental Protocols

Preparation of Stock Solution

The initial step involves the preparation of a concentrated stock solution, which can be stored for later use. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for the initial reconstitution.

Materials:

- **MOCaC-PLGL(Dpa)AR** (lyophilized powder)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional)
- Microcentrifuge tubes

Protocol:

- Bring the lyophilized **MOCac-PLGL(Dpa)AR** vial to room temperature before opening to prevent condensation.
- Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration. A common stock concentration is 1-10 mg/mL. For example, to prepare a 10 mg/mL stock solution from 1 mg of powder, add 100 μ L of DMSO. Some suppliers provide the product as a pre-dissolved stock solution in DMSO (e.g., 6.07 mM or 7.99 mg/mL).
- Vortex the vial thoroughly to ensure the peptide is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C, protected from light.

Storage and Stability of Stock Solution:

Storage Temperature	Stability	Source
-20°C	Up to 1 month (protect from light)	
-80°C	Up to 6 months (protect from light)	
-20°C to -70°C	Up to 12 months (manual defrost freezer)	

Preparation of Working Solution

The working solution is prepared by diluting the stock solution to the final desired concentration in an appropriate assay buffer. The final concentration of the substrate in the assay will depend on the specific enzyme and experimental conditions, but a typical starting point is in the low micromolar range.

Materials:

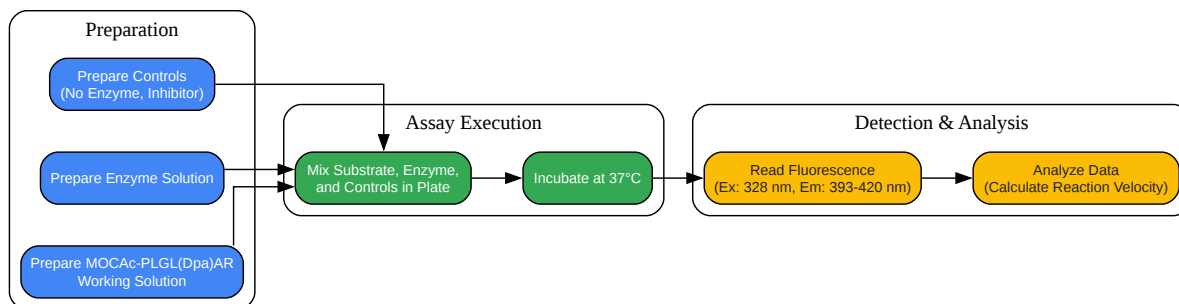
- **MOCac-PLGL(Dpa)AR** stock solution
- Assay Buffer (e.g., Tris-based buffer with CaCl₂, NaCl, and a detergent like Brij-35)
- Microcentrifuge tubes or microplate

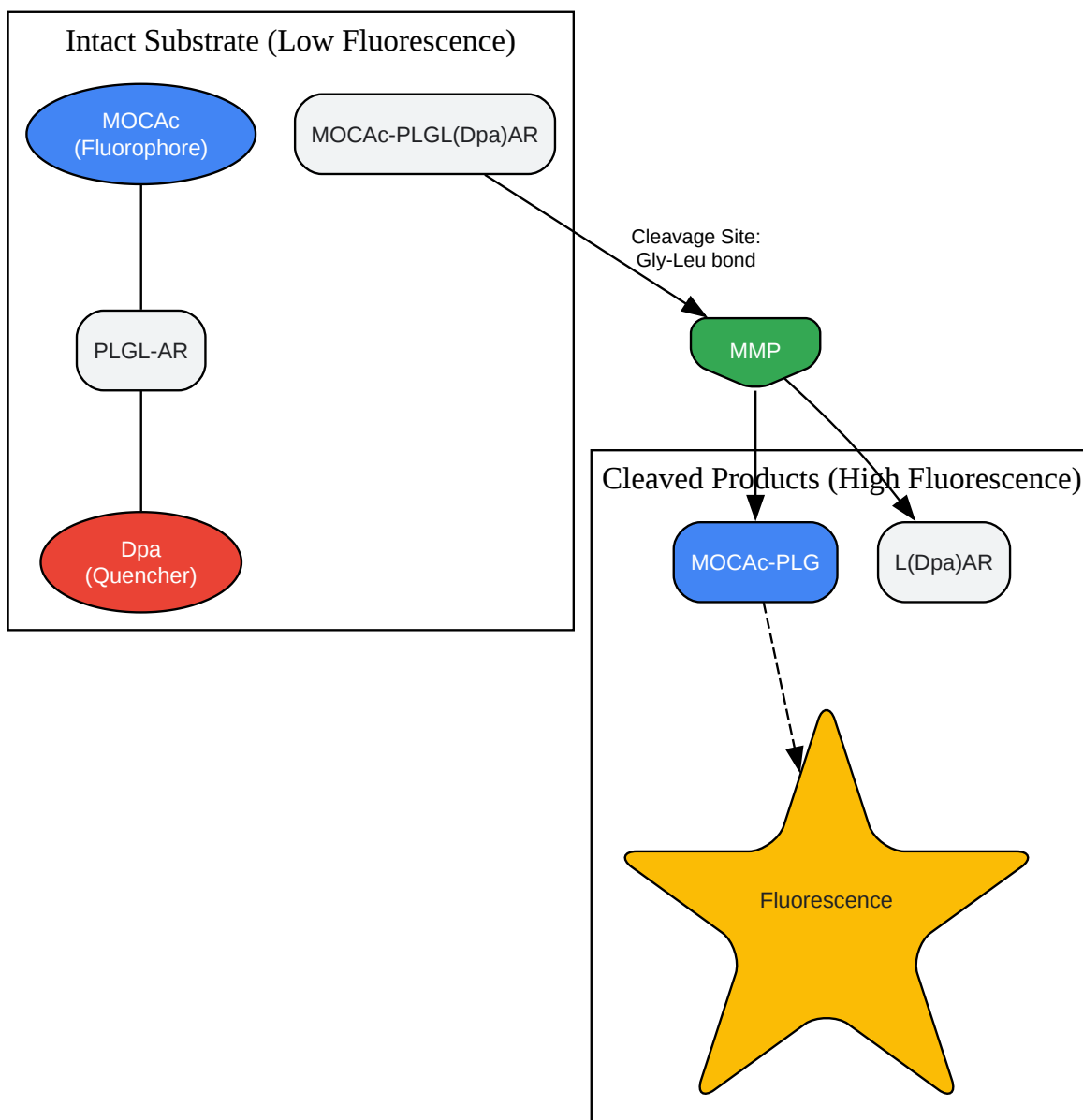
Protocol:

- Thaw a single aliquot of the **MOCac-PLGL(Dpa)AR** stock solution at room temperature.
- Determine the final desired concentration of the substrate in your assay. This is often determined empirically and is typically around the K_m value for the enzyme of interest.
- Dilute the stock solution with the assay buffer to achieve the final working concentration. For example, to prepare a 10 µM working solution from a 10 mM stock solution, you would perform a 1:1000 dilution.
- Mix the working solution gently but thoroughly.
- The working solution should be prepared fresh on the day of the experiment and kept on ice, protected from light, until use.

FRET-Based Enzyme Activity Assay Workflow

The following diagram illustrates the general workflow for a FRET-based enzyme activity assay using **MOCac-PLGL(Dpa)AR**.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. R D Systems Mca-PLGL-Dpa-AR-NH2 Fluorogenic MMP Substrate 1 mg | Buy Online | R&D Systems™ | Fisher Scientific [fishersci.com]
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